

Personal protective equipment for handling Boc-L-Homoallylglycine Methyl ester

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Compound of Interest

Compound Name: *Boc-L-Homoallylglycine Methyl ester*

Cat. No.: *B3332789*

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Essential Safety and Handling Guide: Boc-L-Homoallylglycine Methyl Ester

This document provides crucial safety and logistical information for the handling, use, and disposal of **Boc-L-Homoallylglycine Methyl ester** (CAS No. 92136-57-7). The guidance is intended for researchers, scientists, and professionals in drug development and is based on best laboratory practices and data from structurally similar compounds, as a specific Safety Data Sheet (SDS) for this compound is not readily available.

Hazard Identification and Risk Assessment

While specific toxicity data for **Boc-L-Homoallylglycine Methyl ester** is limited, compounds with similar structures (Boc-protected amino acid esters) are generally considered to have low to moderate hazard levels. The primary risks are associated with eye irritation and potential sensitization upon prolonged or repeated exposure. A thorough risk assessment should be conducted before handling this compound.

Physicochemical Properties (Data from supplier and similar compounds)

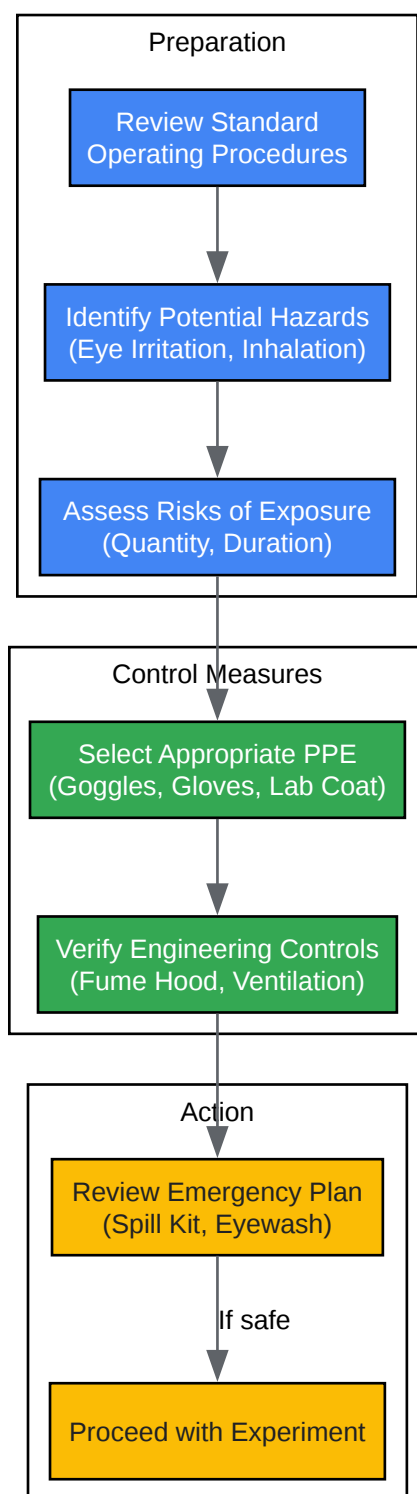
Property	Value
Molecular Formula	C12H21NO4 [1]
Molecular Weight	243.3 g/mol [1]
Appearance	White to off-white solid
Melting Point	Not available

| Solubility | Soluble in most organic solvents. |

GHS Hazard Classification (Anticipated based on similar compounds)

Hazard Class	Category	Hazard Statement
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| Serious Eye Damage/Irritation | 2 | Causes serious eye irritation[\[2\]](#) |



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Figure 1. Risk assessment workflow for handling **Boc-L-Homoallylglycine Methyl ester**.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Boc-L-Homoallylglycine Methyl ester** to minimize exposure and ensure personal safety.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Transfer	Safety goggles	Nitrile gloves	Lab coat	N95 respirator (if not in a fume hood)
Dissolution/Reaction	Chemical splash goggles	Nitrile gloves	Lab coat	Work in a certified chemical fume hood
Large Quantities (>10g)	Goggles and face shield	Double-gloving (nitrile)	Chemical-resistant apron over lab coat	Work in a certified chemical fume hood

Detailed PPE Specifications:

- **Eye Protection:** Use chemical safety goggles that meet ANSI Z87.1 standards. A face shield should be worn over goggles when there is a splash hazard.[\[3\]](#)[\[6\]](#)
- **Hand Protection:** Disposable nitrile gloves are required for incidental contact. For prolonged contact or handling larger quantities, consider thicker, chemical-resistant gloves. Always inspect gloves before use and dispose of them properly after handling the chemical.[\[3\]](#)[\[6\]](#)
- **Body Protection:** A standard laboratory coat should be worn and kept buttoned. For procedures with a higher risk of splashes, a chemical-resistant apron is recommended.[\[4\]](#)[\[6\]](#)
- **Respiratory Protection:** If the compound is handled outside of a fume hood and there is a risk of dust inhalation, a NIOSH-approved N95 respirator is necessary.[\[6\]](#)

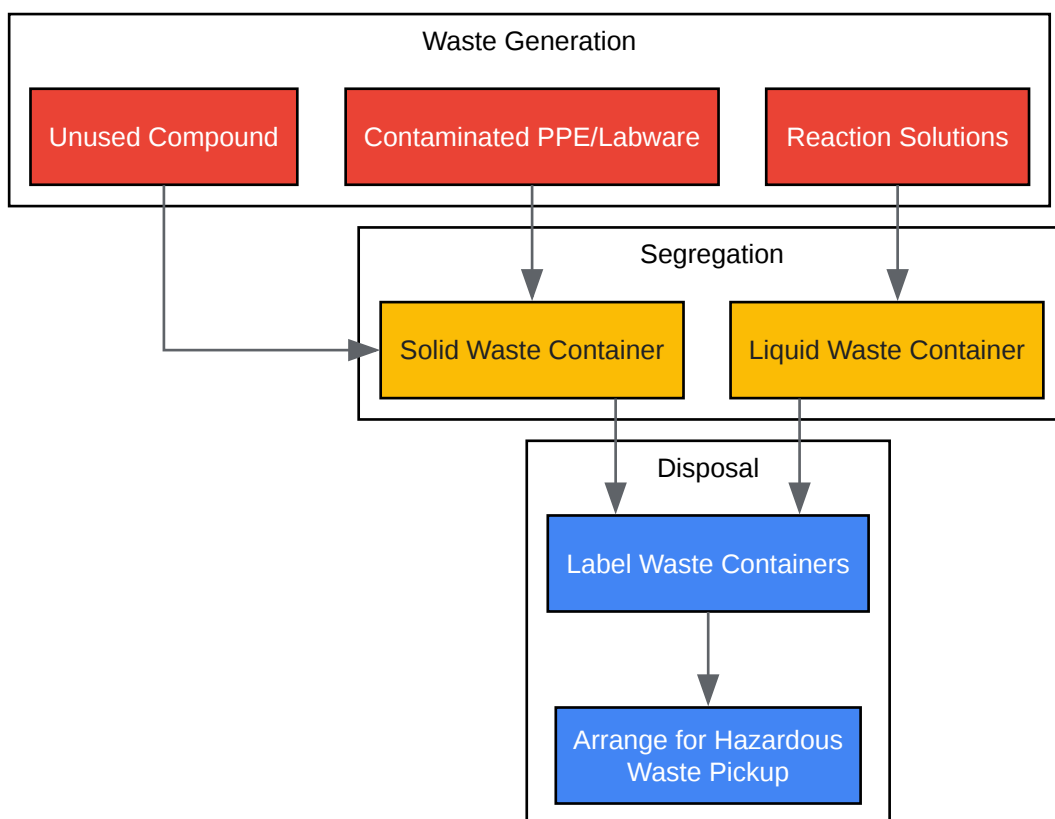
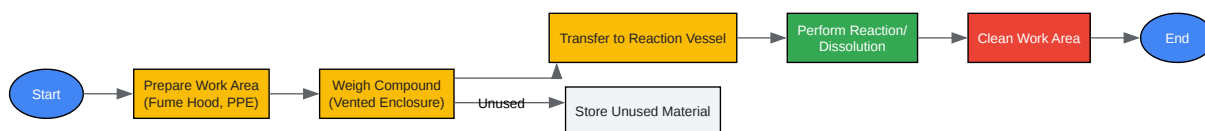
Operational and Disposal Plans

Handling Protocol:

- Preparation:
 - Ensure the work area, typically a chemical fume hood, is clean and uncluttered.
 - Verify that safety equipment (eyewash station, safety shower, fire extinguisher, and spill kit) is accessible and operational.
 - Assemble all necessary equipment and reagents before handling the compound.
- Weighing and Transfer:
 - Perform all weighing and transfer operations within a chemical fume hood or a ventilated balance enclosure to prevent inhalation of fine particles.
 - Use a spatula to handle the solid. Avoid creating dust.
 - Close the container tightly after use.
- Dissolution:
 - Add the solid to the solvent slowly to avoid splashing.
 - If the dissolution is exothermic, use an ice bath to control the temperature.

Storage Plan:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[7\]](#)[\[8\]](#)
- Keep away from strong oxidizing agents.[\[7\]](#)[\[8\]](#)
- For long-term storage, refrigeration at 2-8°C is recommended, as is common for many amino acid derivatives.[\[9\]](#)



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